

In-Depth Technical Guide: 25-Desacetyl rifampicin-d4

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Compound of Interest

Compound Name: 25-Desacetyl rifampicin-d4

Cat. No.: B15566472

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive information on the molecular weight of **25-Desacetyl rifampicin-d4** and its related compounds. It includes a detailed experimental protocol for the quantification of rifampicin and its metabolites using liquid chromatography-tandem mass spectrometry (LC-MS/MS), a common application where precise molecular weights are critical.

Core Data Presentation

The molecular weights of **25-Desacetyl rifampicin-d4** and associated molecules are summarized below. These values are crucial for mass spectrometry-based quantification, serving as the basis for instrument calibration and metabolite identification.

Compound Name	Molecular Formula	Molecular Weight (g/mol)	Notes
25-Desacetyl rifampicin-d4	C ₄₁ H ₅₂ D ₄ N ₄ O ₁₁	784.93 - 784.95	Deuterated internal standard.[1][2][3]
25-Desacetyl rifampicin	C ₄₁ H ₅₆ N ₄ O ₁₁	780.9	Major active metabolite of Rifampicin.[4][5][6][7][8]
Rifampicin-d4	C ₄₃ H ₅₄ D ₄ N ₄ O ₁₂	826.96 - 827.0	Deuterated analog of the parent drug.[9][10][11][12]
Rifampicin	C ₄₃ H ₅₈ N ₄ O ₁₂	822.9	Parent drug, a potent antibiotic.

Experimental Protocols

A prevalent application for **25-Desacetyl rifampicin-d4** is its use as an internal standard in the quantitative analysis of 25-Desacetyl rifampicin and Rifampicin in biological matrices. Below is a representative LC-MS/MS methodology.

Objective:

To quantify the concentration of Rifampicin and its primary metabolite, 25-Desacetyl rifampicin, in human plasma using **25-Desacetyl rifampicin-d4** as an internal standard.

Materials:

- Analytes: Rifampicin, 25-Desacetyl rifampicin
- Internal Standard: **25-Desacetyl rifampicin-d4**
- Reagents: Acetonitrile (ACN), Methanol (MeOH), Formic Acid, Ammonium Acetate, Deionized Water
- Biological Matrix: Human Plasma (K₂EDTA anticoagulant)

Instrumentation:

- High-Performance Liquid Chromatography (HPLC) system
- Triple Quadrupole Mass Spectrometer with an Electrospray Ionization (ESI) source

Methodology:

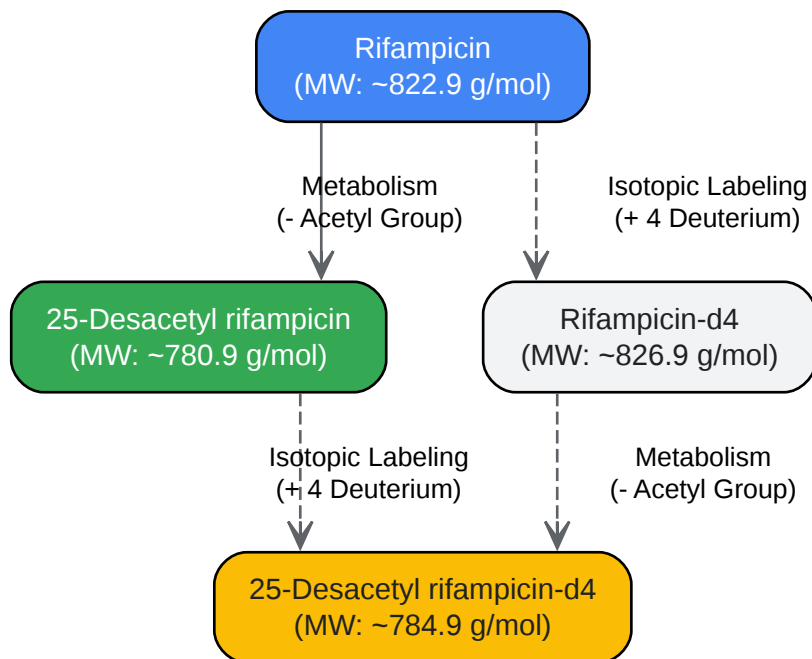
- Standard and Quality Control (QC) Sample Preparation:
 - Prepare stock solutions of Rifampicin, 25-Desacetyl rifampicin, and **25-Desacetyl rifampicin-d4** in methanol.
 - Create a series of calibration standards by spiking blank human plasma with known concentrations of Rifampicin and 25-Desacetyl rifampicin.
 - Prepare QC samples at low, medium, and high concentrations in the same manner.
- Sample Extraction (Protein Precipitation):
 - To a 100 μ L aliquot of plasma sample (calibration standard, QC, or unknown), add 300 μ L of acetonitrile containing the internal standard (**25-Desacetyl rifampicin-d4**).[\[4\]](#)
 - Vortex the mixture vigorously to precipitate plasma proteins.
 - Centrifuge the samples to pellet the precipitated proteins.
 - Transfer the supernatant to a clean vial for LC-MS/MS analysis.
- Liquid Chromatography (LC):
 - Column: A reverse-phase C18 column (e.g., 150 mm x 2.1 mm, 5 μ m) is typically used.[\[4\]](#)
 - Mobile Phase: A gradient elution using a combination of (A) 0.1% formic acid in water and (B) 0.1% formic acid in acetonitrile is common.
 - Flow Rate: A typical flow rate is 0.35 mL/min.[\[4\]](#)
 - Injection Volume: 5-50 μ L of the extracted sample supernatant.[\[4\]](#)

- Tandem Mass Spectrometry (MS/MS):
 - Ionization Mode: Positive Electrospray Ionization (ESI+).
 - Detection Mode: Multiple Reaction Monitoring (MRM).
 - MRM Transitions: The mass spectrometer is set to monitor specific precursor-to-product ion transitions for each compound. For example:
 - Rifampicin: m/z 823.4 $\rightarrow$ 791.4[4]
 - 25-Desacetyl rifampicin: (Requires empirical determination, but would be based on its molecular weight of ~780.9)
 - **25-Desacetyl rifampicin-d4**: (Requires empirical determination, but would be based on its molecular weight of ~784.9)
- Data Analysis:
 - Quantification is achieved by calculating the peak area ratio of the analyte to the internal standard.
 - A calibration curve is constructed by plotting the peak area ratios of the calibration standards against their known concentrations.
 - The concentrations of the unknown samples are then determined from this calibration curve.

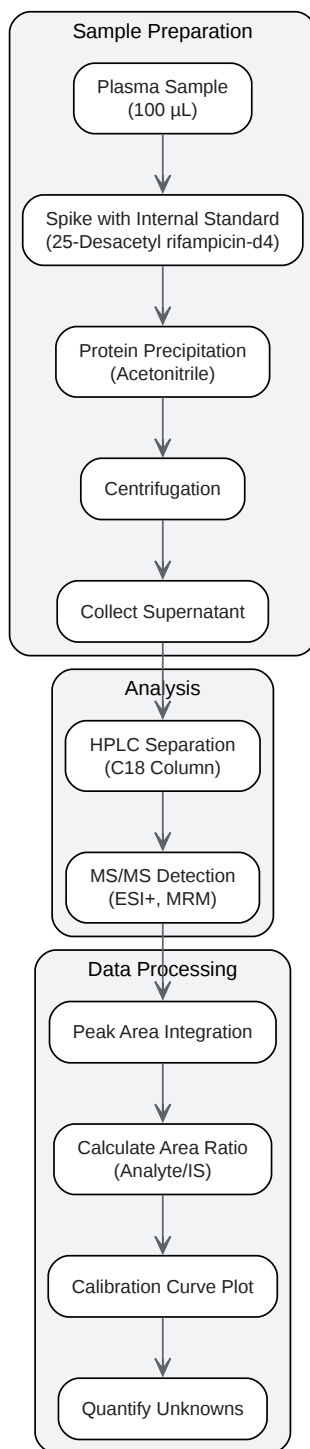
Mandatory Visualization

The following diagrams illustrate the key relationships and workflows described in this guide.

Logical Relationship of Rifampicin and its Metabolites

[Click to download full resolution via product page](#)*Metabolic and Isotopic Relationships*

Experimental Workflow for Quantification

[Click to download full resolution via product page](#)*LC-MS/MS Quantification Workflow*

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